

# Cross-reactivity of antibodies against different oxidized lipid species

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## A Comparative Guide to Antibodies for Oxidized Lipid Species

For researchers, scientists, and drug development professionals investigating the role of lipid oxidation in health and disease, the selection of specific and sensitive antibodies is paramount. This guide provides an objective comparison of antibodies targeting different oxidized lipid species, supported by experimental data to aid in your selection process.

## Understanding Oxidized Lipids and Antibody Specificity

Lipid peroxidation, a key feature of oxidative stress, generates a diverse array of reactive lipid species. These modified lipids can adduct to proteins and other biomolecules, creating neo-epitopes that are recognized by the immune system. Consequently, antibodies have been developed to detect these modifications, serving as crucial tools for researchers. The specificity of these antibodies is critical, as cross-reactivity with other oxidized species or unmodified lipids can lead to erroneous conclusions.

This guide focuses on antibodies against three major classes of oxidized lipid species:

- Malondialdehyde (MDA)-modified proteins: MDA is a highly reactive aldehyde generated during the peroxidation of polyunsaturated fatty acids.
- 4-Hydroxynonenal (4-HNE)-modified proteins: 4-HNE is another major aldehydic product of lipid peroxidation, known to readily form adducts with proteins.

- Oxidized Low-Density Lipoprotein (oxLDL): LDL particles are susceptible to oxidation, leading to a heterogeneous mixture of modified lipids and proteins that are implicated in atherosclerosis.

## Comparative Analysis of Antibody Performance

The following tables summarize the cross-reactivity and specificity of various commercially available and research-grade antibodies against different oxidized lipid species.

Table 1: Cross-Reactivity of Anti-4-Hydroxynonenal (4-HNE) Modified Protein Antibodies

Antibody Clone/Name	Type	Target Species	No Cross-Reactivity Detected With	Some Cross-Reactivity Detected With	Manufacturer/Source	Reference(s)
Monoclonal Antibodies (unnamed)	Monoclonal (Mouse)	4-HNE modified proteins	Malondialdehyde, nonanal, 4-hydroxyhexenal modified proteins	Protein bound 4-hydroxyoctenal and 4-hydroxydecenal	Research Study	<a href="#">[1]</a> <a href="#">[2]</a>
12F7	Monoclonal (Mouse)	4-HNE modified proteins	4-Hydroxy-2-hexenal, Acrolein, Crotonaldehyde, Hexanoyl Lysine, Malondialdehyde, or Methylglyoxal modified proteins	Not specified	MyBioSource, Thermo Fisher Scientific	<a href="#">[3]</a> <a href="#">[4]</a>
ab46545	Polyclonal (Rabbit)	4-HNE modified proteins	Not specified	Some non-specific binding to BSA noted in Western blot	Abcam	
NA59	Monoclonal	4-HNE-lysine	Not specified	Not specified	Research Study	<a href="#">[5]</a>

Table 2: Cross-Reactivity of Anti-Malondialdehyde (MDA)-Modified Protein/LDL Antibodies

Antibody Clone/Name	Type	Target Species	No Cross-Reactivity Detected With	Cross-Reactivity/Binding Profile	Manufacturer/Source	Reference(s)
mAb-1H11	Monoclonal (Murine)	MDA-modified LDL	Not specified	Reacts with MDA-modified LDL in human atherosclerotic tissue and plasma	Research Study	[6]
MDA2	Monoclonal (Murine IgG1a)	MDA-lysine epitopes	Not specified	Specific for MDA-lysine epitopes	Research Study	[7]
LO1	Monoclonal (Murine IgG3κ)	MDA-conjugated LDL	Native LDL, MDA-conjugated albumin	Recognizes MDA-conjugated LDL	Research Study	[8][9]
Anti-Apo B-100 p45/p210	Polyclonal/Autoantibodies	Native and MDA-modified apoB peptides	Not specified	Titers against native and MDA-modified peptides are positively correlated	Research Study	[10]

Table 3: Specificity of Anti-Oxidized LDL (oxLDL) and Oxidized Phospholipid Antibodies

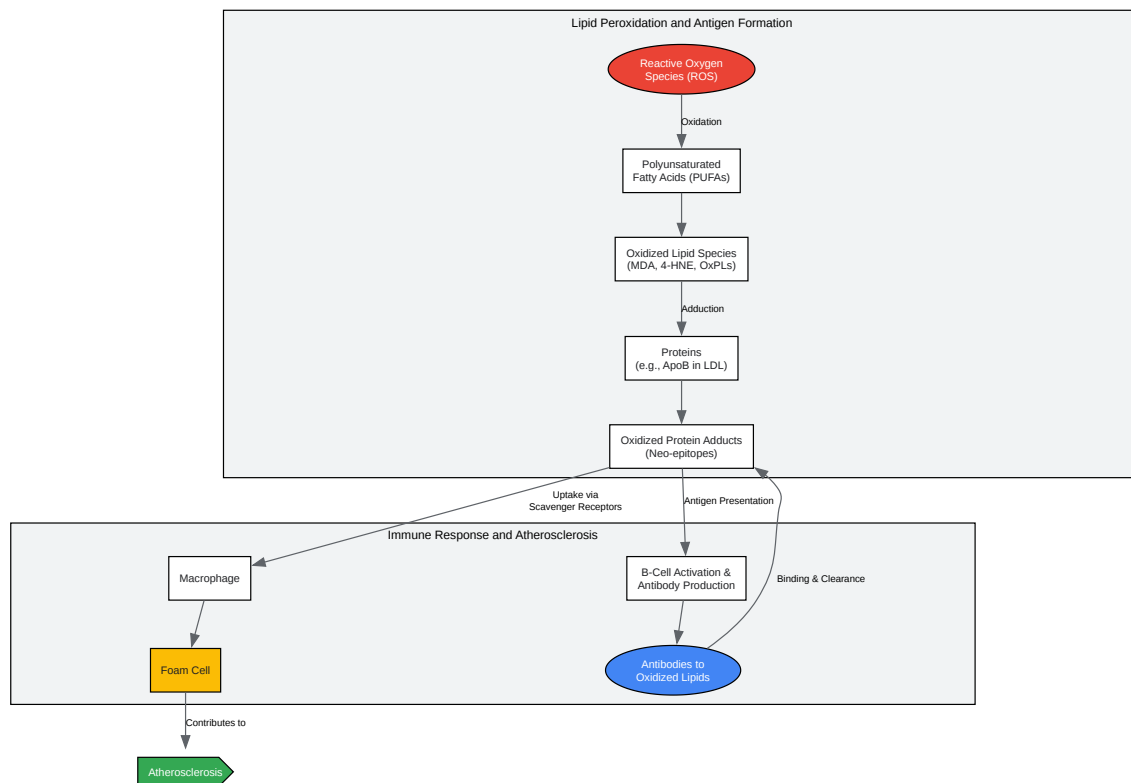
Antibody Clone/Name	Type	Target Species	Binding Specificity and Cross-Reactivity	Manufacturer/Source	Reference(s)
EO6	Monoclonal (Murine IgM)	Oxidized Phospholipids (e.g., POVPC)	Binds to CuOx-LDL and oxidized PAPC. Does not bind to MDA-LDL. Competes with DLH3 for binding to CuOx-LDL.	Research Study	[7][11]
DLH3 (FOH1a/DLH3)	Monoclonal (Murine)	Oxidized LDL	Reacts with oxidized LDL and oxidized HDL. No reaction with native, acetylated, or malondialdehyde-treated LDL. The epitope is an oxidized phospholipid product.	Research Study	[7][12]
OLF4-3C10	Monoclonal	Cu++ oxidized LDL	Specific for an undefined epitope generated during Cu++ oxidation of LDL. Does not cross-	Research Study	[5][13]

react with  
native LDL,  
VLDL, H2O2-  
oxidized LDL,  
or MDA-LDL.

Anti-oxLDL (Polyclonal)	Polyclonal (Rabbit)	Oxidized LDL	Targets Oxidized LDL in Human and Mouse samples. Validated for multiple applications.	Thermo Fisher Scientific, Antibodies- online	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
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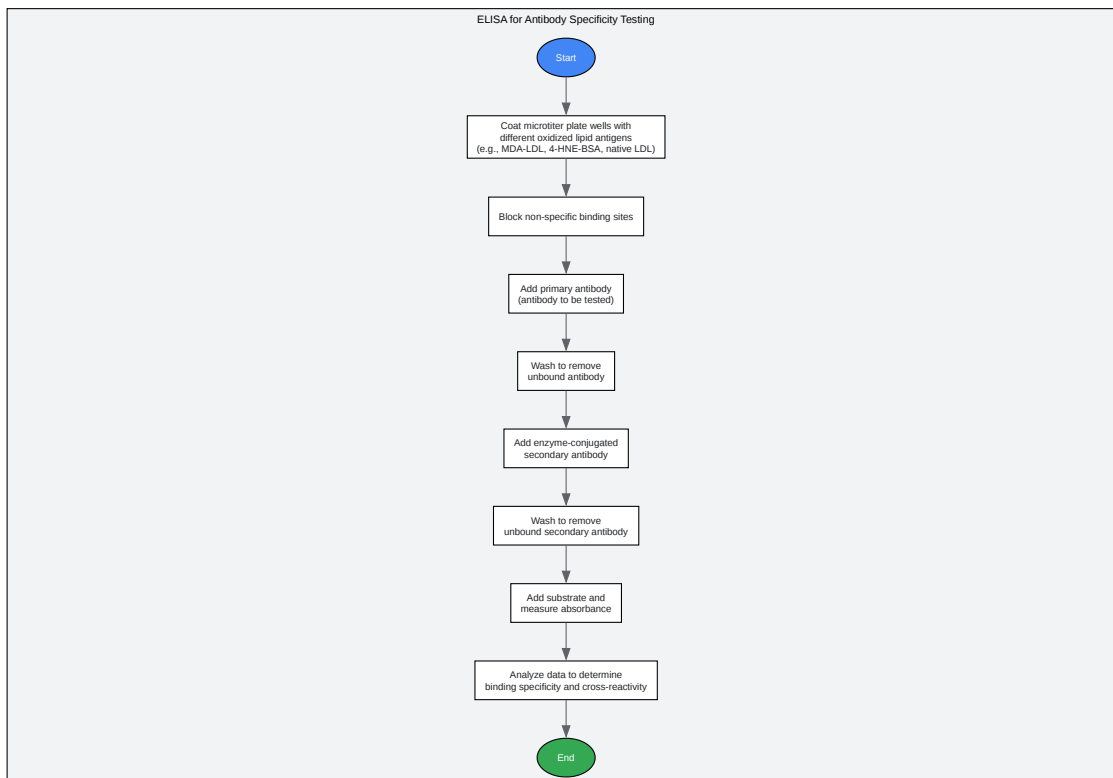
## Signaling Pathways and Experimental Workflows

Visualizing the complex biological processes and experimental procedures is crucial for understanding the context of antibody application.



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Caption: Signaling pathway of oxidized lipid formation and its role in atherosclerosis.



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